

# A Comprehensive Technical Guide to the Pentacyclic Triterpenoid: Olean-12-en-3-one

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## Compound of Interest

Compound Name: Olean-12-en-3-one

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## Introduction and Classification

**Olean-12-en-3-one** is a naturally occurring pentacyclic triterpenoid belonging to the oleanane class.<sup>[1]</sup> Triterpenoids are a large and structurally diverse class of natural products derived from the cyclization of squalene.<sup>[2]</sup> Pentacyclic triterpenoids are characterized by a core structure of five fused rings. The oleanane skeleton is a common and well-studied framework within this class, known for its wide range of biological activities.<sup>[2][3]</sup>

**Olean-12-en-3-one** is defined by the oleanane backbone with a ketone group at the C-3 position and a double bond between carbons 12 and 13.<sup>[1]</sup> It is found in various plant species, including those from the genera *Ilex* and *Quercus*.<sup>[1][2]</sup> This compound also serves as a crucial intermediate in the semisynthesis of more complex and potent bioactive molecules, often derived from the more abundant oleanolic acid through oxidation of the C-3 hydroxyl group.<sup>[1]</sup>

## Chemical and Physical Properties

The fundamental physicochemical properties of **Olean-12-en-3-one** are summarized in the table below.

Property	Value	Source
Molecular Formula	C30H48O	[4]
Molecular Weight	424.7 g/mol	[4]
IUPAC Name	(6aR,6bS,8aR,12aS,14aR,14bR)-4,4,6a,6b,8a,11,11,14b-octamethyl-2,4a,5,6,7,8,9,10,12,12a,14,14a-dodecahydro-1H-picen-3-one	[4]
PubChem CID	6454747	[4]
CAS Number	638-97-1	[2]

## Biological Activities and Pharmacological Potential

**Olean-12-en-3-one** and its structural relatives, the oleanane triterpenoids, exhibit a broad spectrum of pharmacological activities. While research on **Olean-12-en-3-one** itself is ongoing, the activities of closely related compounds provide strong indicators of its potential. The oleanane scaffold is associated with anti-inflammatory, antioxidant, hepatoprotective, and anticancer properties.[5]

Synthetic oleanane triterpenoids, which often use oleanolic acid (and by extension, its oxidized form, **Olean-12-en-3-one**) as a starting material, have shown potent biological effects at nanomolar concentrations.[5] For instance, derivatives of oleanolic acid have been shown to induce cell differentiation and apoptosis in cancer cell lines and suppress inflammatory responses.[6][7]

A summary of the biological activities of some oleanane triterpenoid derivatives is presented below.

Compound/Derivative	Activity	Cell Line/Model	IC50 / Concentration	Source
Olean-12-eno[2,3-c][1] [2]oxadiazol-28-oic acid (OEOA)	Anti-proliferative, G1 cell cycle arrest	K562, HEL, Jurkat leukemia cells	Effective at $\mu\text{M}$ concentrations	[6]
2-Cyano-3,12-dioxooleana-1,9-dien-28-oic acid (CDDO)	Anti-proliferative	MCF-7 breast carcinoma	Nanomolar range	
Acetylated oleanane derivatives	Anti-Hepatitis B Virus	HepG2 2.2.15 cells	IC50 values ranging from 5.3 to 38.5 $\mu\text{M}$	[8]
Olean-12-ene-3,11-dione	Anti-inflammatory	In vitro models	Not specified	

## Molecular Mechanisms and Signaling Pathways

Oleanolic acid and its derivatives are known to modulate multiple cell signaling pathways, which are crucial for their therapeutic effects.[9] A key pathway influenced by these compounds is the PI3K/Akt/mTOR signaling cascade, which is often dysregulated in cancer and inflammatory diseases.[5][9] Oleanane triterpenoids can inhibit this pathway, leading to downstream effects such as cell cycle arrest and apoptosis.[9]

The diagram below illustrates the logical flow of the inhibitory action of oleanane triterpenoids on the PI3K/Akt/mTOR pathway.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Pentacyclic Triterpenoid: Olean-12-en-3-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196042#pentacyclic-triterpenoid-classification-of-olean-12-en-3-one]

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